

(Rac)-Pregabalin-d10 CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Rac)-Pregabalin-d10

Cat. No.: B12404528

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In-Depth Technical Guide: (Rac)-Pregabalin-d10

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(Rac)-Pregabalin-d10**, a deuterated analog of Pregabalin. This document details its chemical properties, mechanism of action, and relevant experimental protocols, designed to support research and development activities.

Core Chemical Data

(Rac)-Pregabalin-d10 is a racemic mixture of the deuterated enantiomers of Pregabalin. The inclusion of ten deuterium atoms provides a stable isotopic label, making it a valuable tool in pharmacokinetic and metabolic studies.

Property	Value	Citations
Molecular Formula	C ₈ H ₇ D ₁₀ NO ₂	[1] [2] [3]
Molecular Weight	169.29 g/mol	[1] [2] [3] [4]
CAS Number	2747917-76-4 or 128013-69-4	[2] [3]

Note on CAS Number: There appears to be a discrepancy in the publicly available information regarding the CAS number for **(Rac)-Pregabalin-d10**, with both 2747917-76-4 and 128013-69-

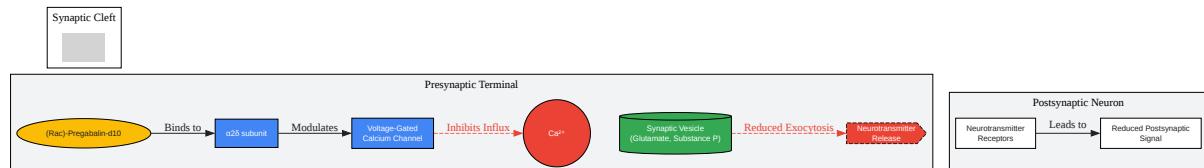
4 being cited by chemical suppliers. Researchers should verify the CAS number with their specific supplier.

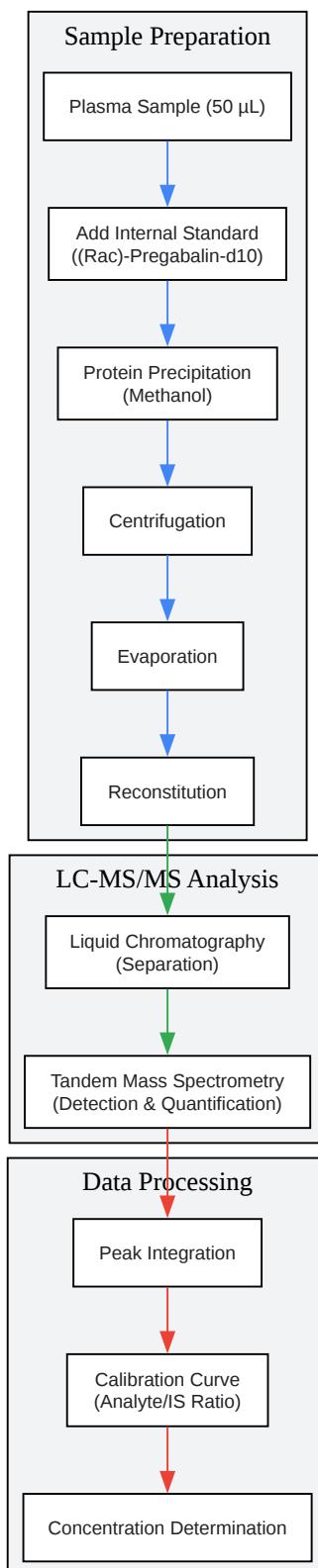
Mechanism of Action

The pharmacological activity of **(Rac)-Pregabalin-d10** is attributed to its structural similarity to the inhibitory neurotransmitter gamma-aminobutyric acid (GABA). However, it does not bind directly to GABA or benzodiazepine receptors. The primary mechanism of action for Pregabalin, and by extension its deuterated isotopologues, involves its potent and selective binding to the alpha-2-delta ($\alpha 2\delta$) subunit of voltage-gated calcium channels (VGCCs) in the central nervous system.^{[5][6][7][8]}

This binding modulates calcium influx at nerve terminals, which in turn reduces the release of several excitatory neurotransmitters, including glutamate, norepinephrine, and substance P.^{[5][6][8]} By dampening excessive neuronal excitability, Pregabalin exerts its analgesic, anticonvulsant, and anxiolytic effects.^{[5][6]}

Signaling Pathway Diagram



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- To cite this document: BenchChem. [(Rac)-Pregabalin-d10 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12404528#rac-pregabalin-d10-cas-number-and-molecular-weight>]

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